

Application Notes and Protocols for BTB-1 in Cell Culture

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Compound of Interest

Compound Name: *BTB-1*

Cat. No.: *B1684019*

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Introduction

BTB-1 is a selective and reversible small molecule inhibitor of the mitotic motor protein Kif18A. [1][2] Kif18A plays a critical role in mitosis by suppressing chromosome oscillations, thus ensuring proper chromosome alignment at the metaphase plate. [3][4] Inhibition of Kif18A by **BTB-1** disrupts this process, leading to defects in mitotic spindle morphology, chromosome misalignment, and ultimately, mitotic arrest. [2] These characteristics make **BTB-1** a valuable tool for studying the mechanisms of mitosis and a potential lead compound for the development of anti-cancer therapeutics.

These application notes provide a summary of recommended **BTB-1** concentrations for use in cell culture, detailed protocols for key experiments, and an overview of the relevant signaling pathway.

Data Presentation

The following table summarizes the quantitative data for **BTB-1** from in vitro and cell-based assays. It is important to note that the effective concentration in cell culture is typically higher than the in vitro IC50 value due to factors such as cell permeability and protein binding in the culture medium.

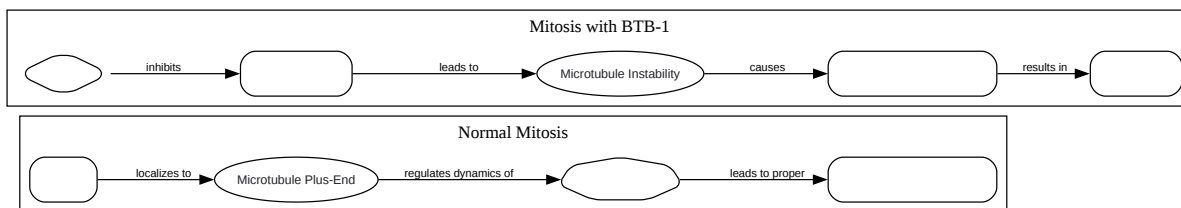
Parameter	Cell Line	Concentration	Notes
IC50 (ATPase Activity)	- (Cell-free)	1.69 μ M	Inhibition of microtubule-stimulated Kif18A ATPase activity.[1][2][5]
EC50 (Cytotoxicity)	HeLa	35.8 μ M	Effective concentration causing 50% reduction in cell viability.[2]
Mitotic Arrest	HeLa	50 μ M	Causes severe defects in spindle morphology and chromosome alignment.[2] Accumulates cells in mitosis in a dose-dependent manner.[2]
Selectivity	- (Cell-free)	100 μ M	No significant inhibition of other tested mitotic kinesins.[2]
Low Toxicity Range	HeLa	0.10 - 1.00 mg/mL (approx. 336 μ M - 3.36 mM)	Cell viability maintained over 90%. [6]

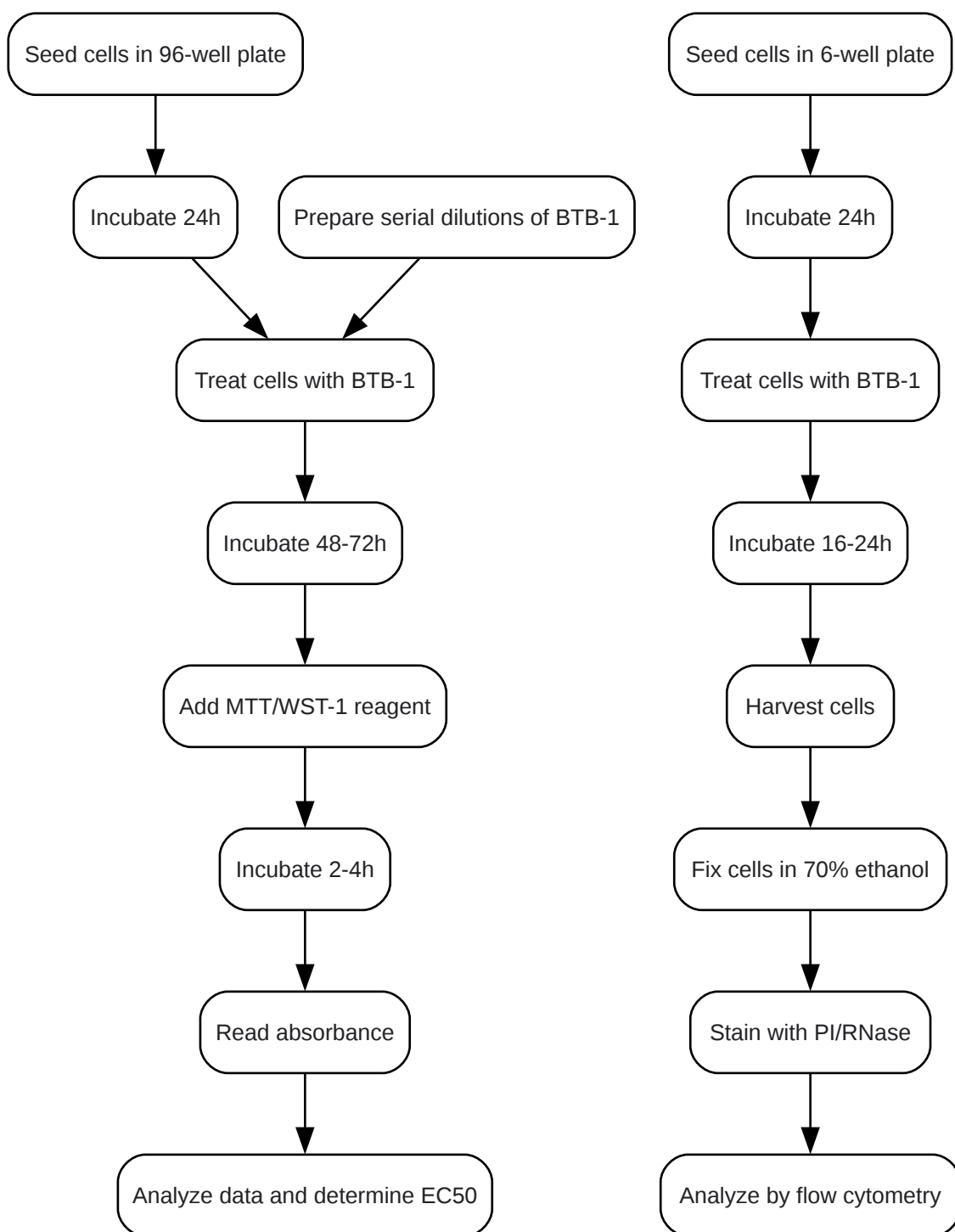
Note: The conversion from mg/mL to molarity for **BTB-1** (MW: 297.71 g/mol) is as follows: 1 mg/mL = 3.36 mM.

Signaling Pathway

BTB-1's mechanism of action is centered on the inhibition of the kinesin-8 motor protein, Kif18A, which is essential for the proper alignment of chromosomes during mitosis. The

following diagram illustrates the role of Kif18A in the mitotic spindle and the effect of **BTB-1** inhibition.





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